

Application Notes and Protocols for Streptonigrin in In Vitro Cell Culture Assays

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Compound of Interest

Compound Name: Streptonigrin

Cat. No.: B015502

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These application notes provide detailed protocols for the solubilization and use of **Streptonigrin** in in vitro cell culture assays. **Streptonigrin** is a potent antitumor antibiotic isolated from *Streptomyces flocculus* with a complex mechanism of action, making it a valuable tool for cancer research and drug development.^{[1][2]} Proper handling and dissolution are critical for obtaining reproducible and accurate experimental results.

Product Information

Property	Value
CAS Number	3930-19-6 ^{[1][3][4]}
Molecular Formula	C ₂₅ H ₂₂ N ₄ O ₈ ^{[1][3][5]}
Molecular Weight	506.47 g/mol ^{[3][4]}
Appearance	Black solid ^[4]
Storage	Store solid at -20°C for ≥4 years of stability. ^[1]

Solubility of Streptonigrin

Streptonigrin is a hydrophobic compound with poor water solubility.^{[5][6][7]} The solvent of choice for preparing stock solutions for cell culture applications is Dimethyl Sulfoxide (DMSO).

Solvent	Solubility	Reference
DMSO	Soluble	[3] [4] [6]
DMF	Soluble	[6]
Methanol	Moderately Soluble	[6]
Ethanol	Moderately Soluble	[6]
Chloroform:Methanol (1:1)	Approx. 2 mg/mL	[1]
Water	Poorly Soluble	[6]

Experimental Protocols

Preparation of Streptonigrin Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Streptonigrin** in DMSO.

Materials:

- **Streptonigrin** powder (MW: 506.47 g/mol)
- Anhydrous/sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

Procedure:

- Weighing: Carefully weigh out 5.06 mg of **Streptonigrin** powder. Due to its potency and potential hazards, handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, in a chemical fume hood.

- Dissolution: Add 1 mL of sterile DMSO to the vial containing the **Streptonigrin** powder.
- Vortexing: Vortex the solution thoroughly until the **Streptonigrin** is completely dissolved. The solution should be clear.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the stock solution aliquots at -20°C for long-term storage (months) or at 4°C for short-term use (days to weeks).^[3] Protect from light.

Preparation of Working Solution for Cell Culture

This protocol describes the dilution of the 10 mM stock solution to a final working concentration in cell culture medium.

Materials:

- 10 mM **Streptonigrin** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes for dilution

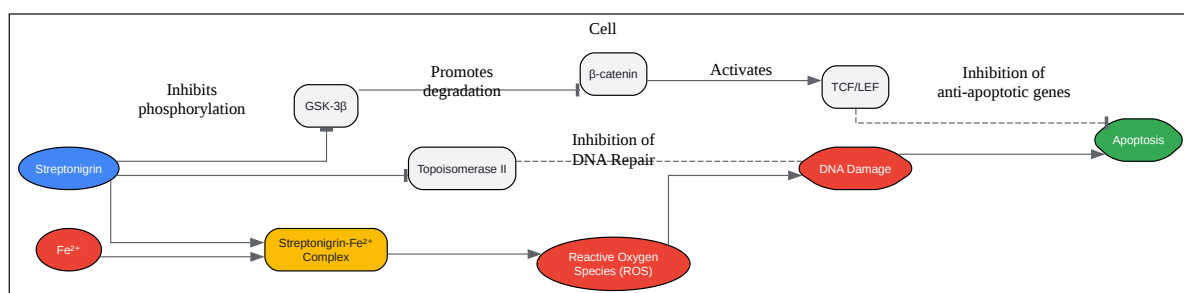
Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **Streptonigrin** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in pre-warmed complete cell culture medium to achieve the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5% and ideally at 0.1-0.2%.
- Example Dilution for a 10 μ M final concentration in 10 mL of medium:
 - Add 10 μ L of the 10 mM stock solution to 990 μ L of pre-warmed medium to make a 100 μ M intermediate solution.

- Add 1 mL of the 100 μ M intermediate solution to 9 mL of pre-warmed medium to achieve a final concentration of 10 μ M. The final DMSO concentration will be 0.1%.
- Application to Cells: Immediately add the final working solution to your cell cultures. Ensure even distribution by gently swirling the plate or flask.

Mechanism of Action

Streptonigrin exerts its cytotoxic effects through multiple mechanisms. A primary mode of action involves its ability to chelate iron and generate reactive oxygen species (ROS), which leads to DNA damage.[8][9][10] **Streptonigrin** can also inhibit topoisomerase II, an enzyme crucial for DNA replication and repair.[1][11] Furthermore, it has been shown to interfere with the β -catenin/Tcf signaling pathway by suppressing the phosphorylation of GSK-3 β . [5]

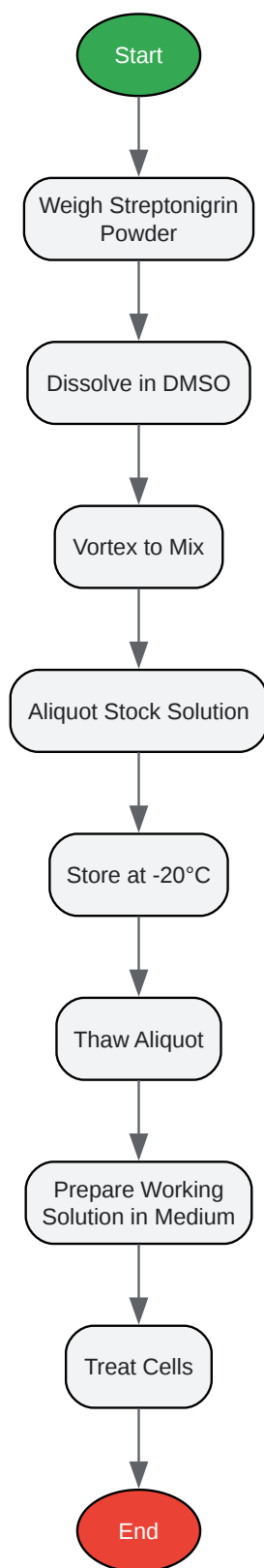


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Caption: **Streptonigrin's** multifaceted mechanism of action.

Experimental Workflow

The following diagram illustrates the workflow for preparing **Streptonigrin** for in vitro cell culture assays.



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Caption: Workflow for **Streptonigrin** solution preparation.

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